

Pluracidomycin B: A Technical Overview of a Carbapenem Antibiotic

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pluracidomycin B is a member of the carbapenem class of antibiotics, produced by the bacterium Streptomyces pluracidomyceticus. As with other carbapenems, it exhibits potential as a broad-spectrum antibacterial agent. This technical guide provides a comprehensive overview of the available scientific information regarding **Pluracidomycin B**, including its molecular characteristics, and available data on its production.

Molecular Formula and Structure

The molecular formula for **Pluracidomycin B** is $C_9H_{11}NO_{10}S_2[1][2]$. Its chemical structure is characterized by a carbapenem core fused to a β -lactam ring. The systematic IUPAC name is (5R)-7-oxo-3-sulfo-6-[(1S)-1-sulfooxyethyl]-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid[1]. The compound has a molecular weight of 357.31 g/mol [2].

Chemical Structure of Pluracidomycin B:

Caption: 2D chemical structure of **Pluracidomycin B**.

Physicochemical Properties

A summary of the key physicochemical properties of **Pluracidomycin B** is presented in the table below.



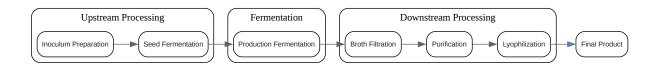
Property	Value	Source
CAS Number	82138-64-5	[1][2]
Molecular Formula	C ₉ H ₁₁ NO ₁₀ S ₂	[1][2]
Molecular Weight	357.31 g/mol	[2]
IUPAC Name	(5R)-7-oxo-3-sulfo-6-[(1S)-1-sulfooxyethyl]-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid	[1]

Production

Fermentation Protocol

Pluracidomycin B is produced through the fermentation of Streptomyces pluracidomyceticus. While a specific, detailed protocol for **Pluracidomycin B** production is not readily available in the public domain, a general methodology for the fermentation of Streptomyces species to produce antibiotics can be outlined.

Workflow for Streptomyces Fermentation:



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Caption: Generalized workflow for antibiotic production from Streptomyces.

- 1. Inoculum Preparation:
- A pure culture of Streptomyces pluracidomyceticus is grown on a suitable agar medium to obtain a dense sporulation.



 Spores are harvested and suspended in sterile water or a suitable buffer to create a spore suspension.

2. Seed Fermentation:

- A vegetative inoculum is prepared by transferring the spore suspension to a liquid seed medium.
- The seed culture is incubated under optimal conditions of temperature, pH, and agitation to achieve significant biomass production.
- 3. Production Fermentation:
- The seed culture is then used to inoculate a larger production fermenter containing a specifically formulated production medium.
- The fermentation is carried out for a specified duration, during which Pluracidomycin B is synthesized as a secondary metabolite. Environmental parameters such as dissolved oxygen, pH, and temperature are closely monitored and controlled.

Purification Protocol

Following fermentation, **Pluracidomycin B** must be isolated and purified from the fermentation broth. A general approach for the purification of antibiotics from fermentation broths is outlined below.

1. Broth Filtration:

- The fermentation broth is first treated to remove the microbial biomass. This is typically achieved through centrifugation or microfiltration.
- 2. Chromatographic Purification:
- The clarified broth is then subjected to a series of chromatographic steps to isolate the target antibiotic. This may involve:
 - Ion-exchange chromatography: To separate compounds based on their charge.



- Reversed-phase chromatography: To separate compounds based on their hydrophobicity.
- 3. Lyophilization:
- The purified Pluracidomycin B solution is then lyophilized (freeze-dried) to obtain a stable, powdered form of the antibiotic.

Biological Activity

Detailed studies on the specific antibacterial spectrum and minimum inhibitory concentrations (MICs) for **Pluracidomycin B** are not widely available in peer-reviewed literature. However, as a carbapenem antibiotic, it is expected to exhibit broad-spectrum activity against a range of Gram-positive and Gram-negative bacteria. The mechanism of action for carbapenems typically involves the inhibition of bacterial cell wall synthesis by binding to and inactivating penicillin-binding proteins (PBPs).

Conclusion

Pluracidomycin B is a carbapenem antibiotic with a defined chemical structure. While its production through the fermentation of Streptomyces pluracidomyceticus is established, detailed public information regarding its specific biological activity and experimental protocols is limited. Further research is needed to fully characterize its antibacterial profile and potential therapeutic applications. This guide provides a foundational understanding based on the currently available data for researchers and professionals in the field of drug development.

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